

An In-depth Technical Guide to Diphenic Anhydride

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Compound of Interest

Compound Name: *Diphenic anhydride*

Cat. No.: *B1222305*

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This technical guide provides a comprehensive overview of **diphenic anhydride**, including its nomenclature, physicochemical properties, and key chemical transformations. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Nomenclature

The systematic naming and identification of **diphenic anhydride** are crucial for accurate scientific communication. The compound is recognized by several names and identifiers across different chemical databases and publications.

IUPAC Name: dibenzo[c,e]oxepine-5,7-dione

Synonyms:

- Diphenic acid anhydride[1][2][3][4]
- 2,2'-Biphenyldicarboxylic anhydride[1][2][3][4][5][6]
- Dibenz[c,e]oxepin-5,7-dione[2][3][4][6]
- 2,2'-Bibenzoic Anhydride[5][6]
- o-Diphenic anhydride[1]

- 2,2'-Diphenyldicarboxylic anhydride[2][3][6]
- biphenyl-2,2'-dicarboxylic anhydride[1][2]
- NSC 67689[2][3][4][6]

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **diphenic anhydride**.

Identifier	Value	Reference
CAS Number	6050-13-1	[1][2][3][5][6][7]
Molecular Formula	C ₁₄ H ₈ O ₃	[1][2][5][7]
Molecular Weight	224.21 g/mol	[7]
InChI	InChI=1S/C14H8O3/c15-13-11-7-3-1-5-9(11)10-6-2-4-8-12(10)14(16)17-13/h1-8H	[2][3]
InChIKey	RTSGJTANVBJFFJ-UHFFFAOYSA-N	[2][3]

Property	Value	Reference
Melting Point	225-227 °C	[1][7]
Boiling Point	325.61°C (estimate)	[1][7]
Density	1.2337 (estimate)	[1][7]
Flash Point	212°C	[1]
Water Solubility	Decomposes	[1][7]
Appearance	White to beige or grayish-brown Crystalline Powder or Flakes	[1][7]
Storage	Inert atmosphere, Room Temperature	[1][7]
Sensitivity	Moisture Sensitive	[1][7]

Experimental Protocols

Synthesis of **Diphenic Anhydride** from Diphenic Acid

Diphenic anhydride is commonly synthesized from diphenic acid. A general laboratory-scale procedure involves the dehydration of diphenic acid using acetic anhydride.

Methodology:

- Diphenic acid is treated with acetic anhydride.
- The mixture is heated, causing the cyclodehydration of the dicarboxylic acid to form the seven-membered ring of **diphenic anhydride**.
- Any remaining unreacted diphenic acid can be removed by extraction with a cold aqueous solution of sodium carbonate (Na_2CO_3).
- The crude **diphenic anhydride** is then purified by recrystallization from a suitable solvent, such as acetic anhydride, benzene, or chlorobenzene.[7]

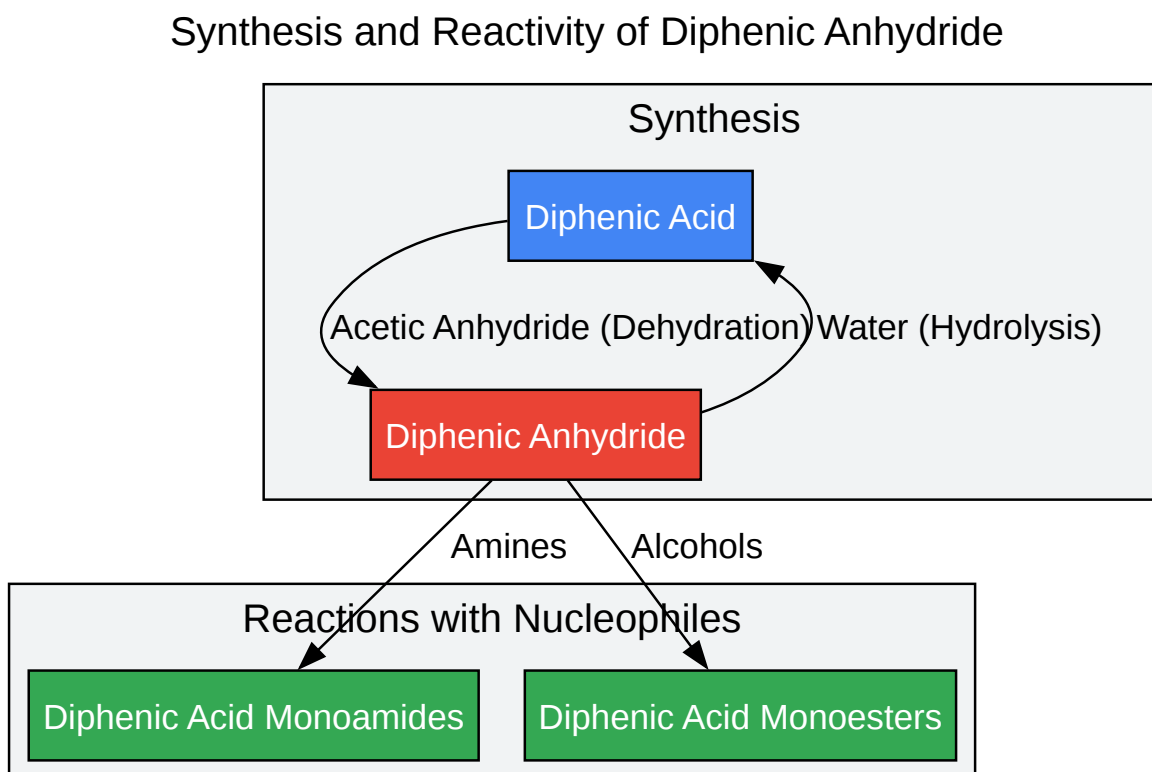
- The purified product is dried, typically at 100°C, to remove any residual solvent.[7]

Chemical Reactivity and Transformations

Diphenic anhydride serves as a versatile intermediate in the synthesis of various derivatives of diphenic acid. Its reactivity is centered around the anhydride functional group, which is susceptible to nucleophilic attack.

General Reactivity: **Diphenic anhydride** reacts with a variety of nucleophiles, leading to the opening of the anhydride ring. These reactions are fundamental in creating a range of diphenic acid derivatives. For instance, aminolysis of **diphenic anhydride** with appropriate aromatic or heterocyclic amines under reflux conditions yields monoamide derivatives.[8]

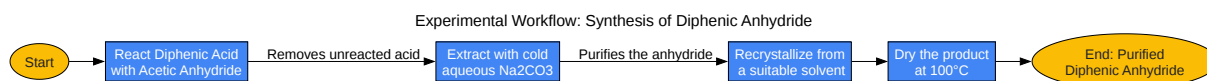
The following diagram illustrates the logical workflow for the synthesis of **diphenic anhydride** and its subsequent reactions with nucleophiles.



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Caption: Synthesis of **diphenic anhydride** and its reactions.

The following diagram illustrates a general experimental workflow for the synthesis and purification of **diphenic anhydride**.



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Caption: Workflow for **diphenic anhydride** synthesis.

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